

8-Chloro-2-methylquinoline-4-carboxylic acid structure and properties

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Compound of Interest

Compound Name: 8-Chloro-2-methylquinoline-4-carboxylic acid

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An In-Depth Technical Guide to **8-Chloro-2-methylquinoline-4-carboxylic acid**

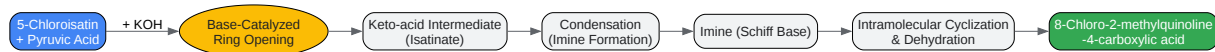
Abstract

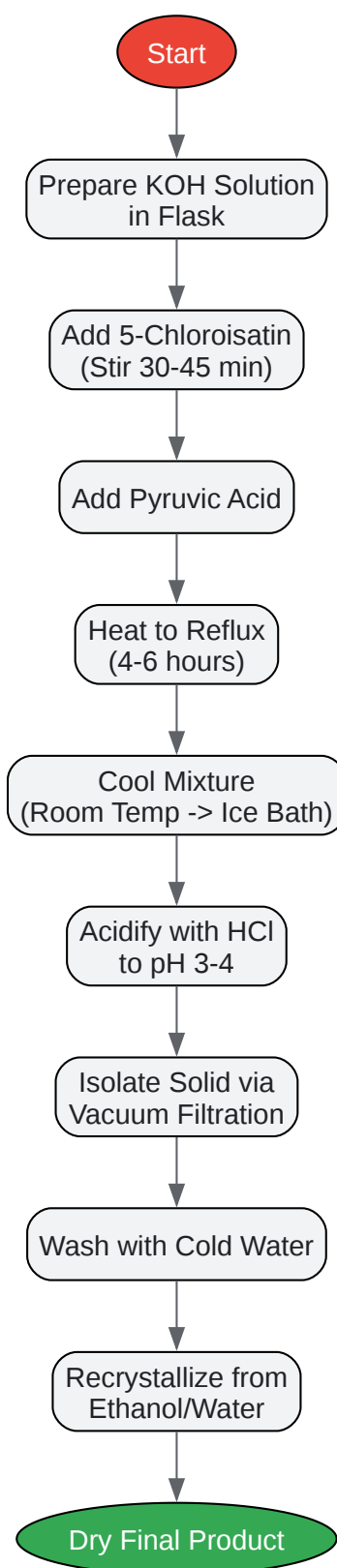
This technical guide provides a comprehensive overview of **8-Chloro-2-methylquinoline-4-carboxylic acid**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic research. As members of the quinoline-4-carboxylic acid class, these molecules serve as crucial scaffolds for the development of novel therapeutic agents.[1][2] This document, intended for researchers, chemists, and drug development professionals, details the compound's structural and physicochemical properties, provides an authoritative, step-by-step synthesis protocol based on the Pfitzinger reaction, and discusses its potential applications as a key chemical intermediate. The guide emphasizes the mechanistic reasoning behind the synthetic methodology, ensuring a deep and practical understanding of the compound's preparation and utility.

Chemical Identity and Structural Elucidation

8-Chloro-2-methylquinoline-4-carboxylic acid is a derivative of quinoline, a bicyclic aromatic heterocycle. Its structure is characterized by a methyl group at the 2-position, a carboxylic acid at the 4-position, and a chlorine atom at the 8-position. These substitutions significantly influence the molecule's electronic properties, reactivity, and biological potential.

The definitive structure is presented below.





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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
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